

# Personal protective equipment for handling Methylboronic acid pinacol ester-d3

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## Compound of Interest

Compound Name: Methylboronic acid pinacol ester-d3

Cat. No.: B15125652

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## Safe Handling and Disposal of Methylboronic Acid Pinacol Ester-d3

This guide provides essential safety protocols and operational plans for the handling and disposal of **Methylboronic acid pinacol ester-d3**. The procedures outlined are designed to minimize risk and ensure the safety of laboratory personnel. Given that this is a deuterated compound, it should be handled with the same precautions as its non-deuterated analog, treating it as a substance with potential hazards.

## Chemical and Physical Properties

A summary of the key quantitative data for Methylboronic acid pinacol ester is provided below.

Property	Value
Chemical Name	Methylboronic acid pinacol ester-d3
Synonyms	2-(methyl-d3)-4,4,5,5-tetramethyl-1,3,2-dioxaborolane
Molecular Formula	C <sub>7</sub> H <sub>12</sub> D <sub>3</sub> BO <sub>2</sub>
CAS Number	94242-85-0[1]
Appearance	Colorless liquid or white crystalline solid[2]
Boiling Point	120-122 °C at 747 Torr[2]
Solubility	Soluble in organic solvents like alcohols, ethers, and hydrocarbons[2]

## Hazard Identification and Personal Protective Equipment (PPE)

Methylboronic acid pinacol ester is classified as harmful and an irritant. All handling must be conducted within a certified chemical fume hood.[3]

- Hazard Statements: Harmful if swallowed, in contact with skin, or if inhaled.[4] Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[2][4][5]
- Signal Word: Warning
- Hazard Pictograms: GHS07 (Exclamation Mark)

## Required Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory to prevent exposure.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield worn over safety glasses. <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>	Protects against splashes and airborne particles that can cause serious eye irritation.
Hand Protection	Nitrile or neoprene gloves. <a href="#">[3]</a> Consider double gloving.	Provides a barrier against skin contact, which can cause irritation and absorption. <a href="#">[4]</a>
Body Protection	A flame-resistant lab coat that covers the arms and fastens in the front. <a href="#">[3]</a> <a href="#">[7]</a>	Protects skin from accidental spills and contamination.
Respiratory Protection	Use in a certified chemical fume hood is required. <a href="#">[3]</a> If ventilation is inadequate, use a NIOSH-approved respirator with appropriate cartridges. <a href="#">[6]</a> <a href="#">[8]</a>	Prevents inhalation of vapors or aerosols, which may cause respiratory tract irritation. <a href="#">[4]</a>
Footwear	Closed-toe shoes. <a href="#">[3]</a> <a href="#">[7]</a>	Protects feet from spills and falling objects.

## Operational and Disposal Plans

The following step-by-step procedures provide guidance for the entire lifecycle of the chemical in the laboratory, from receipt to disposal.

### Experimental Protocols: Safe Handling Workflow

- **Receiving and Inspection:** Upon receipt, visually inspect the container for damage or leaks. Ensure the label clearly identifies the contents and displays appropriate hazard warnings.
- **Storage:** Store the compound in a cool, dry, well-ventilated area in its original, tightly sealed container.[\[4\]](#)[\[8\]](#)[\[9\]](#) Storage under an inert atmosphere, such as Argon, is recommended.[\[4\]](#) Keep away from strong oxidizing agents, as they are incompatible.[\[5\]](#)[\[8\]](#)[\[10\]](#)
- **Handling (Weighing and Dissolving):**

- Conduct all manipulations of the solid or its solutions inside a certified chemical fume hood to prevent inhalation.[3]
- Ensure all required PPE is worn before handling.
- To weigh the compound, use a tared, sealed container to minimize exposure.
- When dissolving, add the solid to the solvent slowly to avoid splashing.

## Emergency Procedures

- Spill Response:
  - Small Spills (in fume hood): Absorb the spill with an inert material like dry earth or sand.[4] Transfer the absorbed material and any contaminated items into a closable, labeled container for hazardous waste disposal.[4]
  - Large Spills: Evacuate the immediate area and alert laboratory personnel. Contact your institution's Environmental Health and Safety (EHS) office immediately.[3]
- First Aid Measures:
  - Eye Contact: Immediately flush eyes with running water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[4][5]
  - Skin Contact: Remove all contaminated clothing. Drench the affected skin with running water for at least 10-15 minutes.[4] Seek medical advice if irritation persists.[4][5]
  - Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[4][5][8]
  - Ingestion: Wash out the mouth with water. Do not induce vomiting. If the person is conscious, give half a liter of water to drink.[4] Seek immediate medical attention.

## Disposal Plan

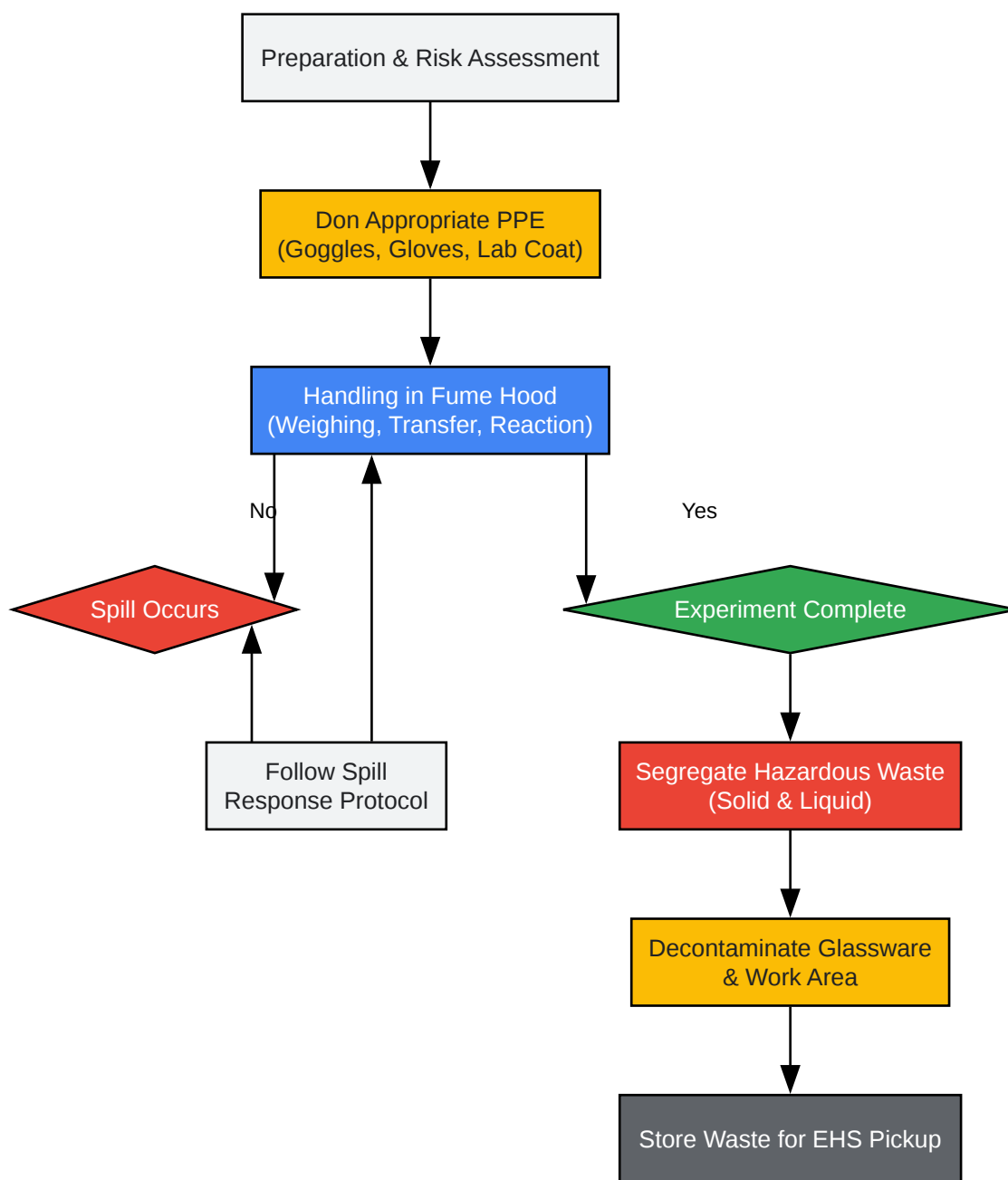
Disposal of **Methylboronic acid pinacol ester-d3** and its contaminated materials must be managed as hazardous waste. Do not dispose of this chemical down the drain or in regular

trash.[3][11]

- Waste Segregation:
  - Solid Waste: All contaminated solid materials, including gloves, bench paper, and weighing papers, must be placed in a designated, sealed, and clearly labeled solid hazardous waste container.[3]
  - Liquid Waste: Collect all solutions containing the compound in a designated, sealed, and clearly labeled liquid hazardous waste container.[3]
- Labeling: All waste containers must be labeled "Hazardous Waste" and include the full chemical name: **"Methylboronic acid pinacol ester-d3"**.
- Decontamination Protocol:
  - Initial Rinse: In a chemical fume hood, rinse contaminated glassware and surfaces first with a suitable organic solvent (e.g., ethanol, acetone). This first rinseate must be collected and disposed of as liquid hazardous waste.[11]
  - Aqueous Wash: Subsequent rinses can be performed with a basic aqueous solution (e.g., pH 10 buffer or 1-2M NaOH solution) to convert residual boronic acid into its water-soluble boronate salt, facilitating removal.[3][12] Collect this rinsate as hazardous waste.
  - Final Rinse: A final rinse with water can be performed. All rinsates from the decontamination process must be collected and disposed of as liquid hazardous waste.[3]
- Final Disposal: Store sealed and labeled waste containers in a designated satellite accumulation area. Arrange for pickup and disposal through your institution's EHS department.[13]

## Handling Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling and disposal of **Methylboronic acid pinacol ester-d3**.



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Caption: Workflow for handling **Methylboronic acid pinacol ester-d3**.

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